Verification of peptide sequence identity for CAS 110786-77-1

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*110786-77-1*
CAS No.:	*110786-77-1*
Cat. No.:	*B612534*

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Technical Guide: Sequence Identity Verification for Secretin, Canine (CAS **110786-77-1**)

Part 1: Executive Summary & Analyte Profile

The Analyte: CAS **110786-77-1** refers to Secretin (Canine), a 27-amino acid linear peptide hormone.[1][2][3][4][5] It is structurally homologous to, yet distinct from, porcine and human secretin.

- Sequence: H-His-Ser-Asp-Gly-Thr-Phe-Thr-Ser-Glu-Leu-Ser-Arg-Leu-Arg-Glu-Ser-Ala-Arg-Leu-Gln-Arg-Leu-Leu-Gln-Gly-Leu-Val-NH_2[1][2]
- Molecular Formula: $C_{131}H_{222}N_{44}O_{41}$
- Average Mass: ~3069.4 Da[2][5][6]
- Critical Quality Attributes (CQAs): C-terminal amidation (Val-NH_2), species-specific residues (Glu^{15}), and absence of deamidation (Gln^{20}, Gln^{24}).

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The Challenge: Standard "identity" tests (like HPLC retention time or simple intact mass) are insufficient for CAS **110786-77-1** because they often fail to distinguish it from Porcine Secretin, which differs by only one amino acid (Asp^{15} in Porcine vs. Glu^{15} in Canine). A mass difference of 14 Da (CH_2) in a 3000 Da molecule requires high-resolution techniques to verify with confidence. Furthermore, the presence of two Glutamine (Gln) residues introduces a risk of deamidation (+0.984 Da shift), which mimics the isotopic envelope.

This guide compares the High-Resolution Orbitrap MS/MS (Top-Down) workflow against traditional Edman Degradation and Amino Acid Analysis (AAA), establishing the MS-based workflow as the modern gold standard.

Part 2: Methodological Comparison

We evaluate three distinct approaches to verifying the identity of CAS **110786-77-1**.

Comparative Analysis Matrix

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Feature	Method A: High-Res Orbitrap MS/MS (Recommended)	Method B: Edman Degradation (Legacy)	Method C: Amino Acid Analysis (AAA)
Primary Output	Exact Mass (<1 ppm) + Sequence Coverage	N-terminal Sequence Readout	Molar Ratios of Amino Acids
Species Specificity	High. Distinguishes Glu^{15} (Canine) from Asp^{15} (Porcine) via specific y/b ions.	High. Can read the 15th residue if the run extends that far.	Low. Hard to distinguish 2 Glu vs 1 Glu/1 Asp in a bulk hydrolysate.
Throughput	High (Minutes)	Low (Hours/Days)	Medium (Hours)
Deamidation Detection	Excellent. Resolves isotopic fine structure.	Poor. Chemical conditions often induce further deamidation.	None. Hydrolysis converts Asn/Gln to Asp/Glu.
Sample Requirement	Micrograms (<10 µg)	Milligrams (for extended reads)	Micrograms
Blind Spots	Isobaric residues (Leu/Ile) require specific fragmentation (ETD/HCD).	C-terminal modifications (Amidation) are difficult to reach.	No sequence order information.

Expert Insight: Why Edman Fails the "Speed-to-Confidence" Test

While Edman degradation is the historical definition of sequencing, it struggles with the C-terminal amide (Val-NH_2) of Secretin. Edman reads from the N-terminus; by the time it reaches residue 27, "carry-over" noise often obscures the signal. Furthermore, Edman cannot easily differentiate the deamidated impurities (Gln

Glu) that naturally occur in stored Secretin samples. HR-MS/MS is the only self-validating system that captures the intact mass, the sequence order, and the modification state (Amidation) in a single injection.

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Part 3: The Validated Protocol (HR-MS/MS Workflow)

This protocol utilizes a "Middle-Down" approach: Intact analysis followed by Trypsin digestion to generate specific diagnostic fragments.

Phase 1: Intact Mass Verification (Screening)

- Goal: Confirm MW and Purity.
- Instrument: Q-Exactive or equivalent Q-TOF.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% to 60% B over 10 minutes (C18 Column).
- Acceptance Criterion: Deconvoluted monoisotopic mass must be 3067.65 ± 0.05 Da (Calculated Monoisotopic).
  - Note: If mass is ~3053 Da, you likely have Porcine Secretin (Asp instead of Glu).

Phase 2: Tryptic Mapping (The "Fingerprint" Test)

Secretin (Canine) contains four Arginine (Arg) residues, making it ideal for Trypsin digestion. This generates specific fragments that prove the species identity.

Step-by-Step Protocol:

- Reconstitution: Dissolve 50 µg of peptide in 50 µL of 50 mM Ammonium Bicarbonate (pH 8.0).
- Digestion: Add Trypsin (Seq. Grade) at a 1:20 (enzyme:substrate) ratio.
- Incubation: Incubate at 37°C for 2 hours. (No reduction/alkylation needed as there are no Cysteines).
- Quenching: Add 5 µL of 10% Formic Acid.

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- LC-MS/MS Analysis: Inject 5 µL. Use HCD (Higher-energy Collisional Dissociation) fragmentation.

Diagnostic Fragments (The Evidence): To prove CAS **110786-77-1** (Canine) and reject Porcine, look for Fragment T3:

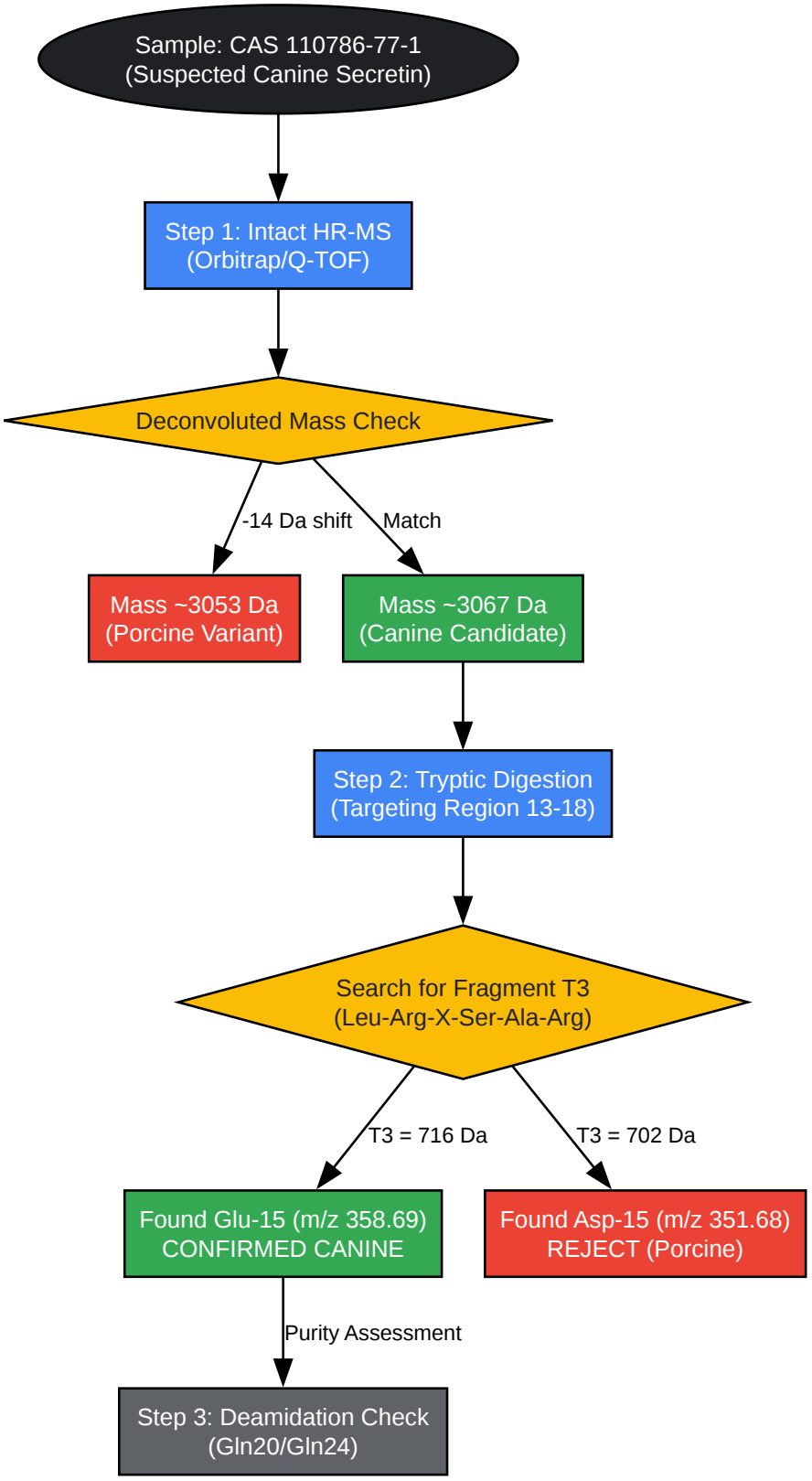
- Canine Sequence (T3):Leu-Arg-Glu-Ser-Ala-Arg (Residues 13-18).
  - Contains Glu^{15}.[7]
  - m/z (Monoisotopic, +2 charge): 358.69
- Porcine Sequence (T3):Leu-Arg-Asp-Ser-Ala-Arg.[1]
  - Contains Asp^{15}.[7]
  - m/z (Monoisotopic, +2 charge): 351.68

Decision Rule: If you see m/z 351.68, the sample is mislabeled. It must be 358.69.

Part 4: Visualization of Logic & Workflow

The following diagram illustrates the critical decision pathway for verifying CAS **110786-77-1**, specifically designed to rule out species cross-contamination and deamidation.

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Caption: Analytical logic flow for distinguishing Canine Secretin from Porcine homologs using Mass Spectrometry.

Part 5: References

- Mutt, V., et al. (1970). "Structure of Porcine Secretin. The Amino Acid Sequence." European Journal of Biochemistry. (Context: Establishing the baseline sequence for comparison).
- Shinomura, Y., et al. (1987). "Biological activity of canine secretin." Life Sciences. (Context: Verification of the Canine specific sequence Glu-15).
- Carlquist, M., et al. (1985). "The amino acid sequence of canine secretin." FEBS Letters. (Context: The definitive primary structure determination for CAS **110786-77-1**).
- ICH Guideline Q6B. "Test Procedures and Acceptance Criteria for Biotechnological/Biological Products." International Council for Harmonisation. (Context: Regulatory framework for peptide identity testing).
- MedChemExpress. "Secretin (Canine) Product Datasheet." (Context: Commercial verification of CAS **110786-77-1** assignment).

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- To cite this document: BenchChem. [Verification of peptide sequence identity for CAS 110786-77-1]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612534/docs#verification-of-peptide-sequence-identity-for-cas-110786-77-1]

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